

Assessing the success of Cpm-fao initiatives in specific regions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cpm-fao

Cat. No.: B1259131

[Get Quote](#)

A Comparative Guide to CPM-FAO Phytosanitary Initiatives

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative assessment of two key initiatives spearheaded by the Commission on Phytosanitary Measures (CPM), the governing body of the International Plant Protection Convention (IPPC), which is administered by the Food and Agriculture Organization (FAO) of the United Nations. The initiatives assessed are the IPPC ePhyto Solution and the Global Action for Fall Armyworm (FAW) Control. This document presents quantitative data, details the methodologies for assessing success, and provides visual workflows to facilitate a clear understanding of these global programs.

The IPPC ePhyto Solution: Digitalizing Global Plant Trade

The IPPC ePhyto Solution is a landmark initiative designed to modernize the exchange of phytosanitary certificates, the official documents that attest to the health of plant products being traded internationally. By replacing traditional paper-based certificates with a secure and standardized digital equivalent (the "ePhyto"), the solution aims to make trade in plants and plant products faster, safer, and more cost-effective.[1][2] The system comprises a central Hub for exchanging ePhytos and a Generic ePhyto National System (GeNS) for countries that lack their own national electronic systems.[3]

Comparative Performance Data: ePhyto Solution vs. Traditional Certification

Performance Metric	IPPC ePhyto Solution	Traditional Paper-Based Certification
Global Adoption	Over 130 countries connected to the ePhyto Hub. [4]	Universal, but requires individual bilateral agreements for acceptance.
Certificate Exchange Volume	Over 7 million ePhytos exchanged as of March 2025. [4]	Dependent on manual processing and physical transportation.
Average Cost Savings per Certificate	Approximately 80 * * <i>in Egypt</i> ; * * 80 * * <i>in Egypt</i> to 9 in Serbia. [1]	Incurs costs for printing, courier services, and potential delays.
Efficiency and Speed	Real-time transmission of certificates, reducing clearance times. [5]	Prone to delays due to postal services and manual handling.
Security	Significantly reduces the risk of fraudulent certificates. [4] [6]	Susceptible to loss, damage, and fraudulent alteration.
Environmental Impact	Reduces paper usage and the carbon footprint of certificate transport. [6]	Relies on paper and physical transportation, with a higher environmental cost.

Experimental Protocols: Assessing the ePhyto Solution's Success

The success of the ePhyto Solution has been rigorously assessed through an independent ex-post evaluation conducted by the Standards and Trade Development Facility (STDF) in 2023.
[\[4\]](#)[\[6\]](#)

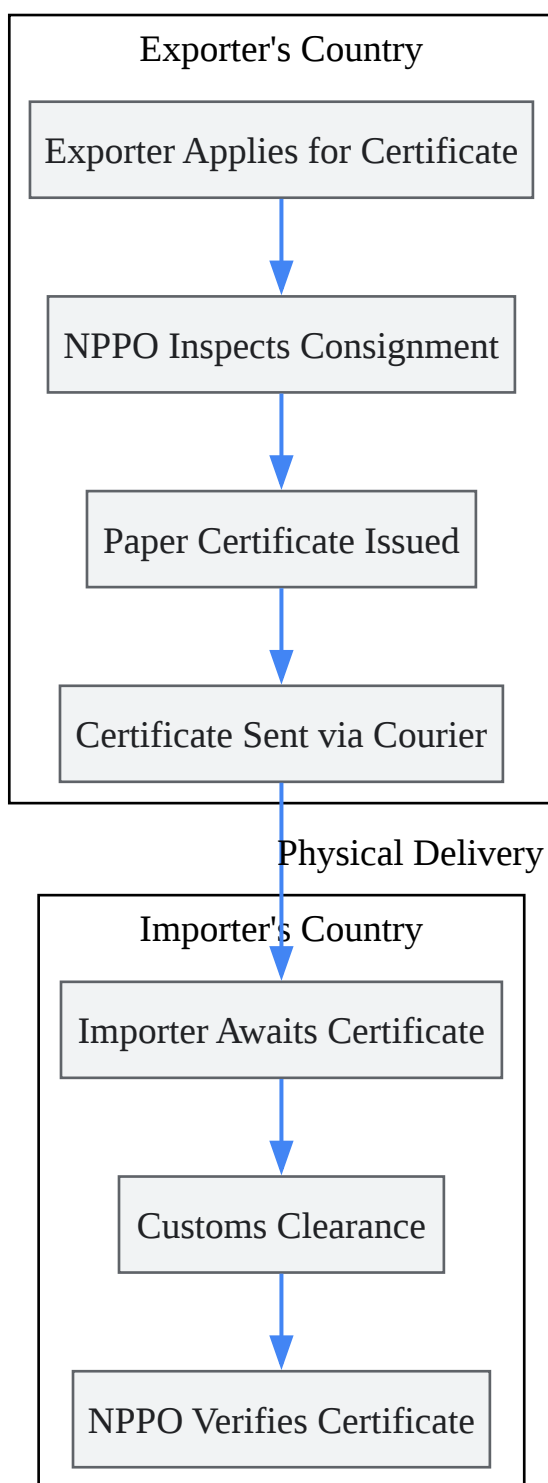
Evaluation Methodology:

The STDF's evaluation of the ePhyto Solution was comprehensive, employing a mixed-methods approach to assess the project's relevance, effectiveness, efficiency, impact, and sustainability. The key components of the methodology were:

- **Structured Document Review:** A thorough review of all project-related documents, including project proposals, progress reports, financial statements, and technical specifications.
- **Key Informant Interviews:** Semi-structured interviews were conducted with a wide range of stakeholders, including representatives from the IPPC Secretariat, the STDF, donor agencies, technical partners (such as the UN International Computing Centre), and National Plant Protection Organizations (NPPOs) from participating countries.
- **Case Studies:** In-depth case studies were carried out in selected pilot countries, including Samoa and Uganda.^[6] These case studies involved a more detailed analysis of the implementation process, challenges encountered, and the impacts of the ePhyto Solution in a real-world context.
- **Cost-Benefit Analysis:** A detailed cost-benefit analysis was conducted in several countries, including Egypt and Serbia, to quantify the economic benefits of adopting the ePhyto Solution compared to the traditional paper-based system.^{[1][7][8]} This involved calculating savings from reduced administrative costs, faster clearance times, and a decrease in the number of consignments being delayed or rejected due to documentation issues.

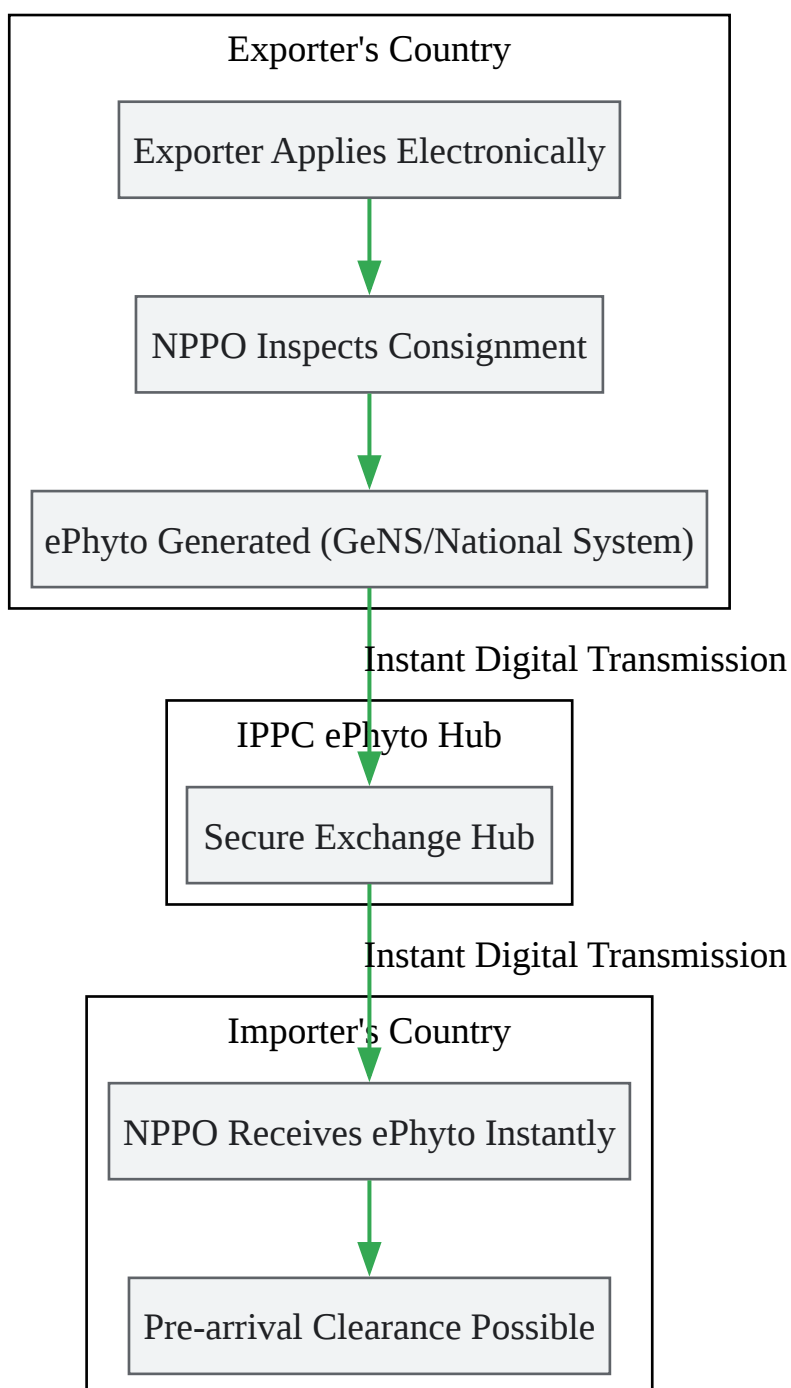
Visualizing Phytosanitary Certification Workflows

The following diagrams illustrate the procedural differences between the traditional paper-based phytosanitary certification process and the streamlined workflow of the IPPC ePhyto Solution.



[Click to download full resolution via product page](#)

Caption: Workflow for Traditional Paper-Based Phytosanitary Certification.



[Click to download full resolution via product page](#)

Caption: Streamlined Workflow with the IPPC ePhyto Solution.

Global Action for Fall Armyworm (FAW) Control: A Coordinated Response to a Global Threat

The Fall Armyworm (*Spodoptera frugiperda*) is a highly invasive and destructive pest that poses a significant threat to global food security, particularly for smallholder farmers.^[9] In response to its rapid spread across Africa, Asia, and the Near East, the FAO launched the Global Action for Fall Armyworm Control.^{[9][10]} This initiative promotes a coordinated, multi-stakeholder approach to managing FAW, with a strong emphasis on Integrated Pest Management (IPM) to reduce reliance on hazardous chemical pesticides.^{[9][10]}

Comparative Performance Data: Global Action for FAW Control vs. Alternative Methods

Performance Metric	Global Action for FAW Control (IPM Approach)	Alternative Control Methods
Geographic Reach	Coordinated action in over 80 countries. ^{[9][11]}	Varies by method; often localized or uncoordinated.
Farmer Engagement	Over 2.6 million farmers trained in sustainable FAW management. ^[9]	Dependent on individual farmer knowledge and resources.
Reported Yield Loss Reduction	In Burkina Faso, yield losses maintained at or below 5% since 2020. ^[8]	Can be as high as 73% in maize if left unmanaged. ^[9]
Efficacy of Biopesticides	Field efficacy of up to 90% reported in some regions. ^[8]	Varies greatly depending on the specific agent and local conditions.
Monitoring and Early Warning	FAMEWS mobile app with over 10,000 users in 60+ countries. ^[9]	Relies on manual scouting and localized communication.
Environmental and Health Impact	Promotes reduced use of hazardous pesticides.	Widespread use of chemical pesticides poses risks to human health and the environment. ^[8]

Experimental Protocols: Assessing the Impact of the Global Action for FAW Control

The assessment of the Global Action for FAW Control's impact involves a multi-faceted approach, combining field-level data collection with broader livelihood analysis.

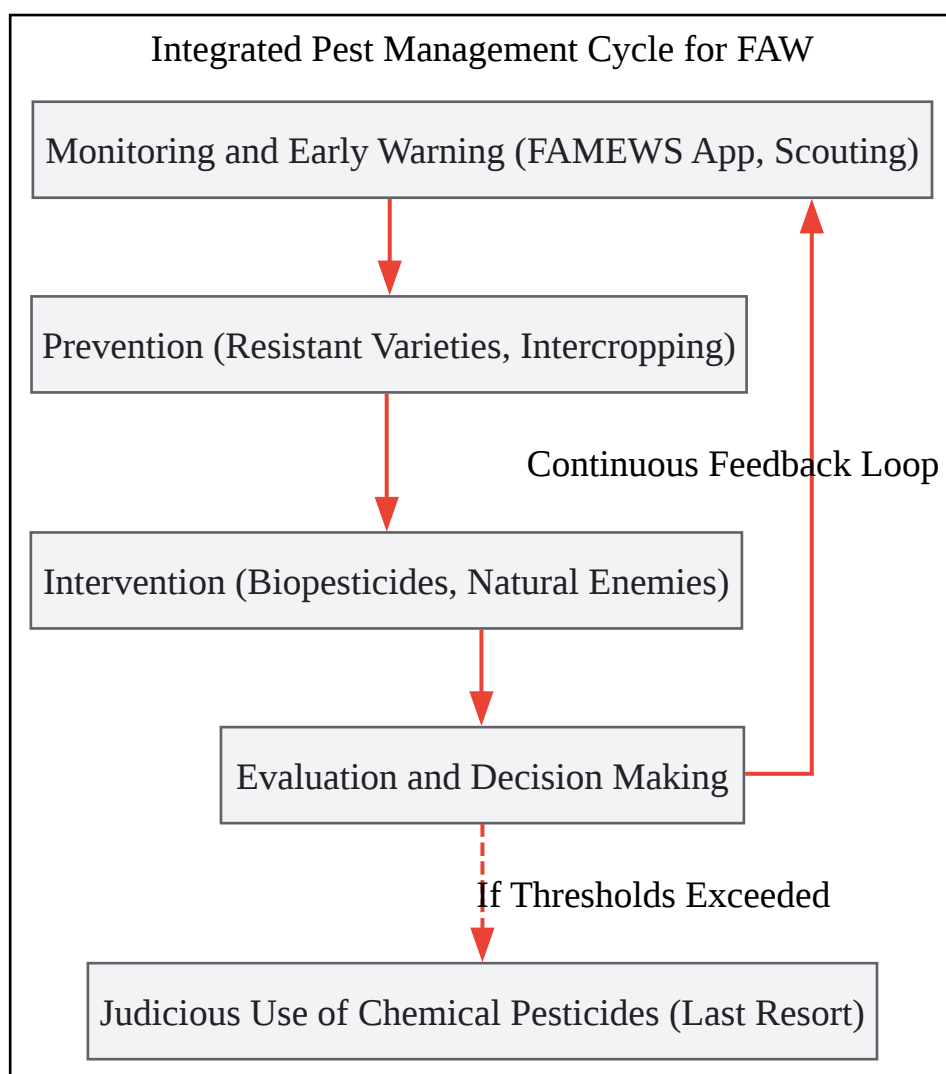
Impact Assessment Methodology:

The FAO's Data in Emergencies Information System (DIEM) provides a framework for assessing the impact of shocks like the FAW invasion on agriculture and livelihoods. The methodology includes:

- **Household Surveys:** To understand the socio-economic impact of FAW on farming households, including changes in income, food security, and coping strategies.
- **Field Scouting and Infestation Measurement:** Standardized protocols are used to scout maize fields and measure the level of FAW infestation. This often involves counting the number of infested plants and assessing the severity of damage to leaves and cobs. A commonly used tool is the Davis 1-9 scale, which provides a standardized rating of leaf damage.
- **Crop Cutting Experiments:** To obtain accurate yield data, crop cutting experiments are conducted in both project-supported and control fields. This involves harvesting a specific area of the crop and measuring the grain yield, allowing for a direct comparison of the effectiveness of the IPM strategies being promoted.
- **Monitoring of IPM Adoption:** The program tracks the adoption rates of various IPM components, such as the use of biopesticides, resistant varieties, and cultural control methods, through farmer surveys and field observations.

Visualizing the Integrated Pest Management (IPM) Workflow for FAW Control

The following diagram illustrates the cyclical and adaptive nature of the Integrated Pest Management (IPM) strategy promoted by the Global Action for Fall Armyworm Control.



[Click to download full resolution via product page](#)

Caption: The Integrated Pest Management (IPM) Cycle for Fall Armyworm Control.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Control Options for Fall Armyworms - Alabama Cooperative Extension System [aces.edu]

- 2. researchgate.net [researchgate.net]
- 3. tandfonline.com [tandfonline.com]
- 4. The Global Action for Fall Armyworm Control: Action framework 2020 | 2022 - Working together to tame the global threat - World | ReliefWeb [reliefweb.int]
- 5. The Efficacy of Alternative, Environmentally Friendly Plant Protection Measures for Control of Fall Armyworm, Spodoptera Frugiperda, in Maize - PMC [pmc.ncbi.nlm.nih.gov]
- 6. openknowledge.fao.org [openknowledge.fao.org]
- 7. Biological Control of Fall Armyworm, Spodoptera frugiperda [mdpi.com]
- 8. preventionweb.net [preventionweb.net]
- 9. |Sustainable Food and Agriculture|FAO [fao.org]
- 10. About the Action | Global Action for Fall Armyworm Control | Food and Agriculture Organization of the United Nations [fao.org]
- 11. FAW map | Global Action for Fall Armyworm Control | Food and Agriculture Organization of the United Nations [fao.org]
- To cite this document: BenchChem. [Assessing the success of Cpm-fao initiatives in specific regions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1259131#assessing-the-success-of-cpm-fao-initiatives-in-specific-regions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com